

Personal protective equipment for handling tert-Butyl chlorodifluoroacetate

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Compound of Interest

Compound Name: *tert-Butyl chlorodifluoroacetate*

Cat. No.: B067039

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Essential Safety and Handling Guide for tert-Butyl Chlorodifluoroacetate

For immediate reference, this guide provides critical safety protocols, personal protective equipment (PPE) recommendations, and procedures for the handling and disposal of **tert-Butyl chlorodifluoroacetate** (CAS RN: 167308-43-2).

This document is intended for researchers, scientists, and professionals in drug development who handle **tert-Butyl chlorodifluoroacetate**. Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing risk.

Hazard Identification and Immediate Precautions

While a comprehensive toxicological profile for **tert-Butyl chlorodifluoroacetate** is not fully established, it should be handled with extreme care due to its chemical structure. As a halogenated ester, it is prudent to assume it is harmful if inhaled, swallowed, or comes into contact with skin, and that it may cause irritation to the eyes and respiratory system. The presence of fluorine and chlorine atoms suggests that thermal decomposition could release hazardous gases such as hydrogen chloride and hydrogen fluoride.

Emergency Overview:

- **Flammability:** Assumed to be a combustible liquid. Keep away from heat, sparks, and open flames.
- **Toxicity:** Handle as a toxic substance. Avoid inhalation of vapors and direct contact with skin and eyes.
- **Reactivity:** May be incompatible with strong oxidizing agents, strong bases, and strong reducing agents.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to ensure the safety of personnel. The following table summarizes the required equipment for handling **tert-Butyl chlorodifluoroacetate**.

PPE Category	Required Equipment
Eye and Face Protection	Tightly fitting safety goggles and a face shield (minimum 8-inch) are required. Use equipment approved under NIOSH (US) or EN 166 (EU) standards. [1]
Skin and Body Protection	A chemical-resistant lab coat or apron is necessary. For tasks with a higher risk of splashing, chemical-resistant coveralls should be worn. [1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene) must be worn. Inspect gloves for integrity before each use and dispose of them properly after handling the chemical. [1]
Respiratory Protection	All handling must be conducted in a certified chemical fume hood to avoid inhalation of vapors. If a fume hood is not available, a NIOSH-approved respirator with an appropriate organic vapor cartridge is mandatory. [1]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is essential to minimize exposure and prevent accidents.

- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Verify that an emergency eyewash station and safety shower are accessible and have been recently tested.
 - Assemble all necessary PPE as detailed in the table above.
 - Prepare all necessary equipment and reagents before handling the chemical.
- Handling:
 - Don all required PPE before entering the designated handling area.
 - Conduct all transfers and manipulations of **tert-Butyl chlorodifluoroacetate** within the chemical fume hood.
 - Use non-sparking tools and equipment to prevent ignition.^{[1][2]}
 - Avoid direct contact with the substance. Use appropriate laboratory equipment for all transfers.
 - Keep containers tightly closed when not in use to prevent the release of vapors.
- Post-Handling:
 - Decontaminate all equipment that has come into contact with the chemical.
 - Properly remove and dispose of contaminated gloves and any other disposable PPE.
 - Wash hands thoroughly with soap and water after completing work and before leaving the laboratory.

Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[1\]](#)
- Spills: Evacuate the area. Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand). Collect the absorbed material into a sealed container for disposal. Ventilate the area thoroughly.

Disposal Plan

All waste containing **tert-Butyl chlorodifluoroacetate** must be treated as hazardous waste.

- Waste Collection:
 - Collect all waste, including contaminated absorbent materials and disposable PPE, in a designated, labeled, and sealed hazardous waste container.
 - Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Storage:
 - Store the hazardous waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Disposal:
 - Arrange for the disposal of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal contractor.

- Follow all local, state, and federal regulations for hazardous waste disposal.

Quantitative Data

The following table summarizes key quantitative data for **tert-Butyl chlorodifluoroacetate**.

Property	Value
CAS Number	167308-43-2
Molecular Formula	C ₆ H ₉ ClF ₂ O ₂
Molecular Weight	186.58 g/mol
Boiling Point	65-70 °C at 10 mmHg
Purity (Typical)	95%

Data sourced from Apollo Scientific.

Below is a diagram illustrating the standard workflow for handling **tert-Butyl chlorodifluoroacetate**.

Caption: Workflow for Handling **tert-Butyl Chlorodifluoroacetate**.

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References

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